

Benchmarking the efficiency of solar cells with polymers from different monomers

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A Comparative Guide to Polymer-Based Solar Cell Efficiency: The Monomer Impact

For researchers, scientists, and professionals in drug development, the quest for more efficient and cost-effective renewable energy sources is a constant driver of innovation. In the realm of organic photovoltaics (OPVs), the choice of monomer building blocks for the active layer's donor polymer is a critical determinant of device performance. This guide provides an objective comparison of solar cell efficiencies derived from polymers synthesized from different monomers, supported by experimental data and detailed protocols.

The efficiency of a polymer solar cell is fundamentally linked to the chemical structure of its constituent materials. The donor polymer, in conjunction with an acceptor material (often a fullerene derivative or a non-fullerene small molecule), forms the bulk heterojunction (BHJ) where sunlight is converted into electrical current. The specific monomers used to construct the polymer backbone and side chains dictate its electronic properties, absorption spectrum, and morphology, all of which directly impact the key performance metrics of the solar cell.

Key Performance Parameters of Polymer Solar Cells

The efficiency of a solar cell is primarily evaluated by four key parameters:

- **Power Conversion Efficiency (PCE %):** The overall percentage of solar energy converted into electrical energy.
- **Open-Circuit Voltage (Voc V):** The maximum voltage a solar cell can produce when no current is flowing.
- **Short-Circuit Current Density (Jsc mA/cm²):** The maximum current density a solar cell can produce when the voltage is zero.
- **Fill Factor (FF %):** A measure of the "squareness" of the current-voltage (I-V) curve, indicating how efficiently the generated power is extracted.

Comparative Performance of Polymer Donors

The following tables summarize the photovoltaic performance of solar cells fabricated with different polymer donors, highlighting the influence of monomer selection.

Polymer Donor	Acceptor	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
PBDTTT-EFT (PTB7-Th)	PC ₇₁ BM	9.01	-	-	-	[1]
PM6	Y6	~16	~0.85	~25	>70	[2]
PM6	ITIC	-	-	-	-	[3]
PTQ10	IDIC	12.70	-	-	-	[4]
PBDT3T	PC ₇₁ BM	6.4	0.88	10.1	71.5	[5]
PBDT3T	ITIC	7.0	0.89	12.8	61.5	[5]
CI-PBTQT	-	8.16	-	-	-	[6]
F-PBTQT	-	<8.16	-	-	-	[6]

The Influence of Monomer Structure on Photovoltaic Performance

The data reveals several key trends related to monomer design:

- **Fluorination and Chlorination:** The introduction of halogen atoms like fluorine and chlorine into the polymer backbone can significantly impact the electronic energy levels. For instance, fluorination of the polymer PTB7-Th (PBDTTT-EFT) has been shown to lower the Highest Occupied Molecular Orbital (HOMO) energy level, which can lead to a higher Voc.[7] Similarly, chlorinated polymers like Cl-PBTQT have demonstrated superior device performance compared to their fluorinated counterparts.[6]
- **Side-Chain Engineering:** Modification of the alkyl side chains on the polymer backbone is another powerful strategy. Introducing aromatic side chains can enhance intermolecular π - π stacking, leading to improved crystallinity and charge carrier mobility.[8]
- **Donor-Acceptor (D-A) Copolymers:** The use of alternating electron-donating and electron-accepting monomer units within the polymer chain is a widely adopted design principle. This approach allows for tuning of the polymer's bandgap to achieve broader absorption of the solar spectrum.

Experimental Protocols

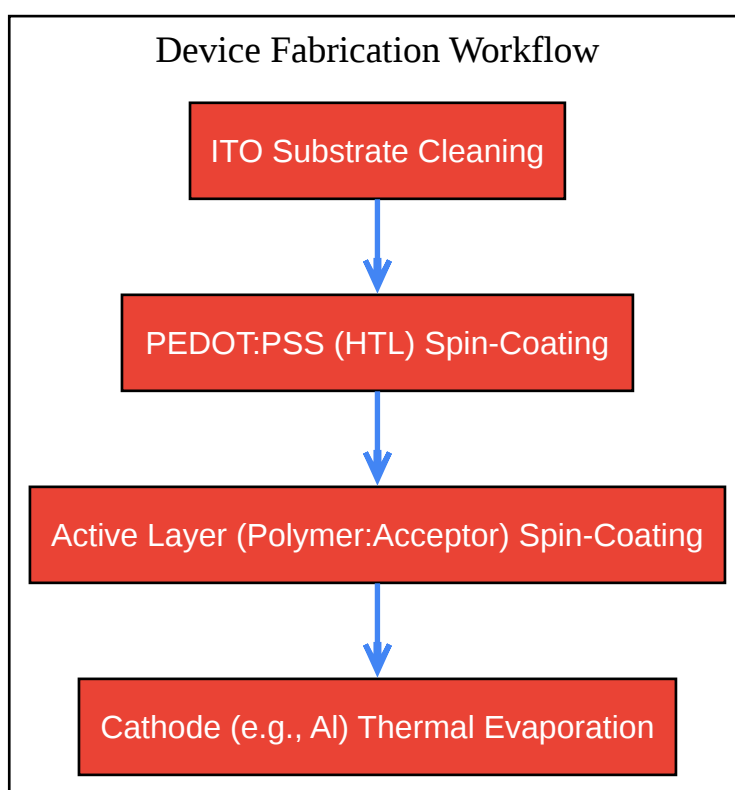
Detailed and standardized experimental procedures are crucial for the reproducible fabrication and characterization of high-performance polymer solar cells.

Fabrication of Bulk Heterojunction Solar Cells

The following is a generalized step-by-step protocol for the fabrication of a conventional bulk heterojunction organic solar cell.[9][10]

- **Substrate Cleaning:** Indium Tin Oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol. The substrates are then dried with nitrogen gas and treated with UV-ozone for 15 minutes to improve the surface wettability.[9]

- Hole Transport Layer (HTL) Deposition: A thin layer of poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the cleaned ITO substrate and then annealed.[9]
- Active Layer Deposition: The donor polymer and acceptor material are dissolved in a common organic solvent (e.g., chlorobenzene, o-xylene) to form a blend solution.[1][7] This solution is then spin-coated on top of the HTL to form the photoactive bulk heterojunction layer. The thickness of this layer is a critical parameter that is controlled by the spin speed and solution concentration.[1]
- Cathode Deposition: A low work function metal, such as calcium or aluminum, is thermally evaporated on top of the active layer under high vacuum to serve as the cathode.[11]



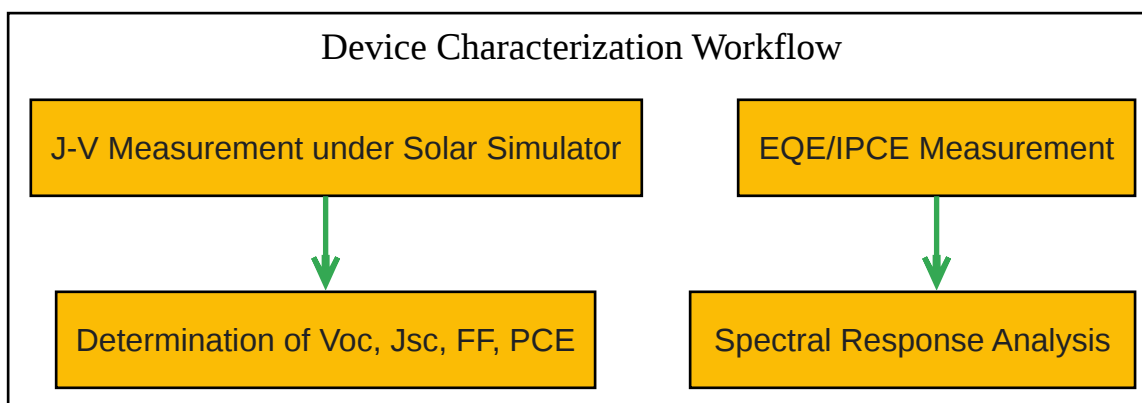
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Figure 1. A simplified workflow for the fabrication of a bulk heterojunction polymer solar cell.

Characterization of Solar Cell Performance

Once fabricated, the performance of the solar cells is characterized using the following standard techniques:[3][12]

- Current Density-Voltage (J-V) Measurement: The device is placed under a solar simulator with a standard illumination of 100 mW/cm² (AM 1.5G). The current density is measured as the voltage is swept to determine the Voc, Jsc, FF, and PCE.[12]
- External Quantum Efficiency (EQE) Measurement: The EQE, also known as the Incident Photon-to-Current Conversion Efficiency (IPCE), measures the ratio of charge carriers collected to the number of incident photons at a specific wavelength. This provides insight into how effectively the device converts light of different colors into electricity.[9]



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Figure 2. Standard characterization workflow for polymer solar cells.

Conclusion

The selection of monomers is a cornerstone in the design of highly efficient polymer solar cells. By strategically modifying the polymer backbone and side chains through synthetic chemistry, researchers can fine-tune the electronic and morphological properties of the active layer. This guide highlights the significant impact of monomer structure on device performance, providing a comparative overview and standardized protocols to aid in the rational design of next-generation organic photovoltaic materials. The continued exploration of novel monomer building blocks holds the key to unlocking even higher efficiencies and pushing polymer solar cells towards widespread commercial viability.

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References

- 1. ossila.com [ossila.com]
- 2. Recent Advances in Flexible Solar Cells; Materials, Fabrication, and Commercialization [mdpi.com]
- 3. ocw.mit.edu [ocw.mit.edu]
- 4. researchgate.net [researchgate.net]
- 5. iris.cnr.it [iris.cnr.it]
- 6. Performance comparison of fluorinated and chlorinated donor–acceptor copolymers for polymer solar cells - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 7. Optimization of PTB7-FTh-Based Organic Photovoltaic Devices Using Blade Coating: Influence of Solvent, Acceptor Composition, and Annealing on Performance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Fabrication of Organic bulk Heterojunction Solar Cell | PPTX [slideshare.net]
- 12. Organic Solar Cells Parameters Extraction and Characterization Techniques - PMC [pmc.ncbi.nlm.nih.gov]
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